

BMS-593214 quality control and purity assessment

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Compound of Interest

Compound Name: BMS-593214
CAS No.: 1004551-40-9
Cat. No.: B606238

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BMS-593214 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **BMS-593214**. Below you will find frequently asked questions and troubleshooting guides to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the general specifications of **BMS-593214**?

A1: **BMS-593214** is an active site-directed factor (F) VIIa inhibitor.^{[1][2][3]} Key specifications gathered from various suppliers are summarized in the table below. Purity levels are typically high, with some suppliers offering grades of 99.90%.^[1]

Data Presentation: Physical and Chemical Properties of **BMS-593214**

Property	Specification
Molecular Formula	C ₃₁ H ₂₇ N ₃ O ₄
Molecular Weight	505.56 g/mol [1]
CAS Number	1004551-40-9[1]
Appearance	Solid; White to light yellow powder[1]
Purity	≥95% to 99.90%[1][4]
Primary Target	Factor VIIa (FVIIa)[1][2][3][5]

Q2: How should **BMS-593214** be stored to ensure its stability?

A2: Proper storage is crucial for maintaining the quality and stability of **BMS-593214**. For long-term storage, it is recommended to store the solid powder at -20°C for up to 3 years.[1] For shorter periods, it can be stored at 4°C for up to 2 years.[1] Once dissolved in a solvent, solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to minimize degradation.[1]

Q3: What are the recommended solvents for dissolving **BMS-593214**?

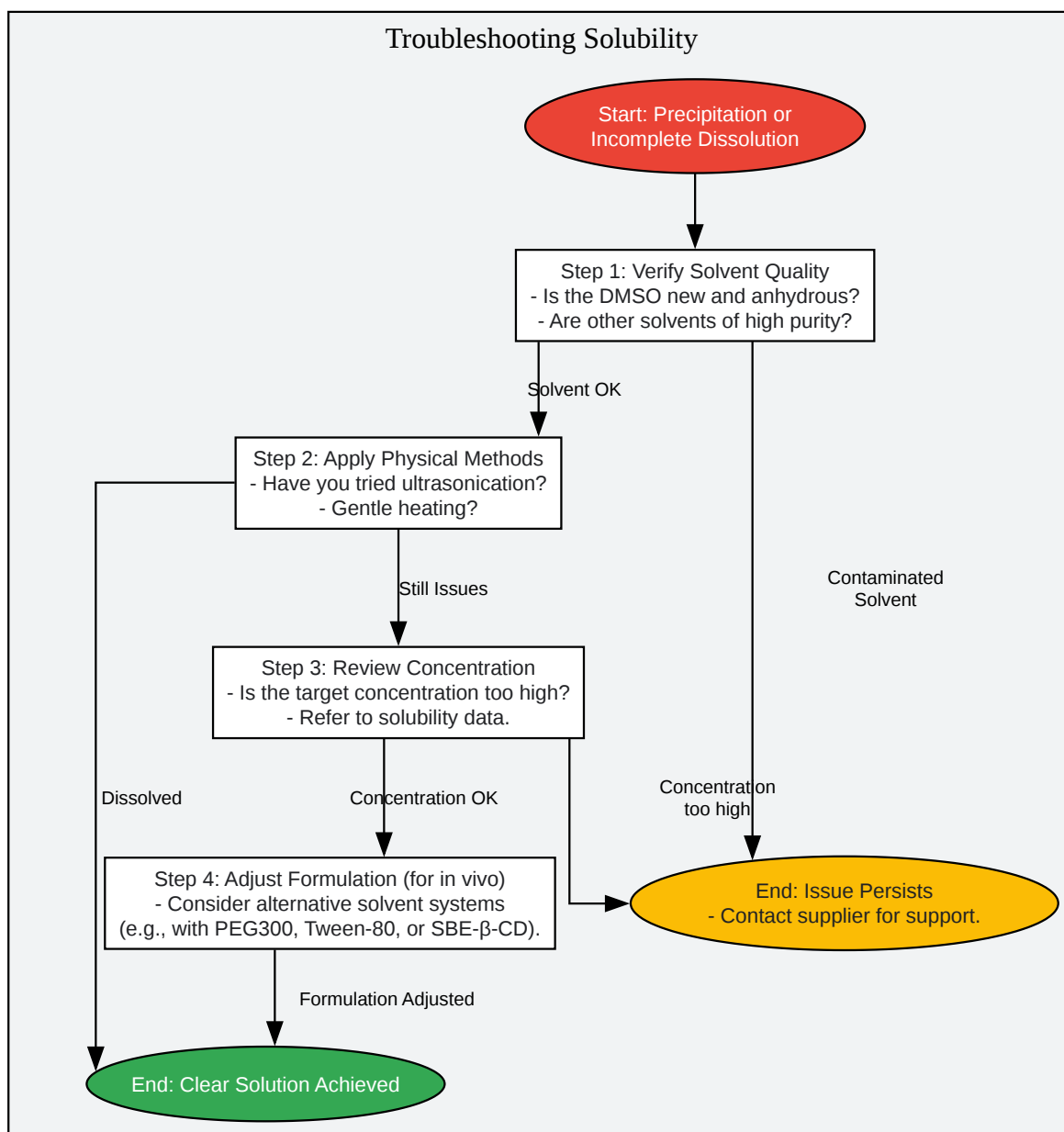
A3: **BMS-593214** is soluble in DMSO.[1] For in vitro experiments, a stock solution can be prepared in DMSO at a concentration of 100 mg/mL (197.80 mM).[1] It is noted that the use of new, hygroscopic DMSO can significantly impact solubility, and ultrasonic treatment may be necessary to fully dissolve the compound.[1] For in vivo studies, specific formulations using solvents like PEG300, Tween-80, and saline, or SBE-β-CD in saline have been described.[1]

Troubleshooting Guides

Issue 1: Difficulty in Dissolving BMS-593214

If you are experiencing issues with dissolving **BMS-593214**, such as precipitation or phase separation, consider the following troubleshooting steps.[1]

Troubleshooting Workflow: Solubility Issues



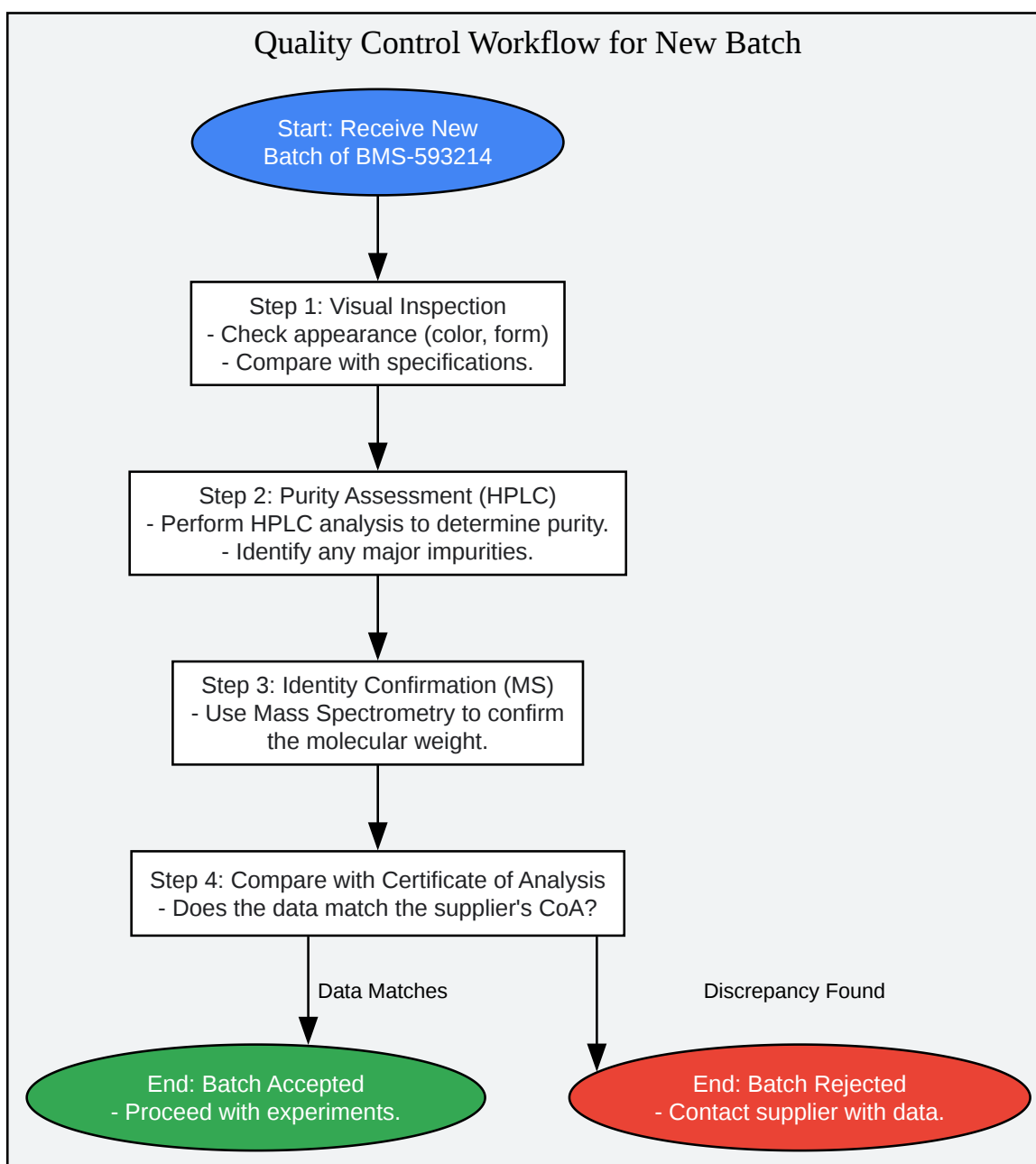
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Caption: Troubleshooting workflow for resolving **BMS-593214** solubility issues.

Issue 2: Purity of **BMS-593214** is Lower Than Specified

If you suspect the purity of your **BMS-593214** lot is below the expected specification, a systematic quality control check is recommended.

Workflow for Initial Quality Assessment of a New **BMS-593214** Batch



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Caption: Workflow for the quality assessment of a new **BMS-593214** batch.

Experimental Protocols

Protocol: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for determining the purity of **BMS-593214**. It should be optimized for your specific instrumentation and requirements.

1. Materials and Reagents:

- **BMS-593214** sample
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid (FA), LC-MS grade
- DMSO, HPLC grade

2. Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

3. Mobile Phase Preparation:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile

4. Sample Preparation:

- Prepare a stock solution of **BMS-593214** in DMSO at 1 mg/mL.
- Dilute the stock solution with a 50:50 mixture of Mobile Phase A and B to a final concentration of approximately 20 μ g/mL.

5. HPLC Method Parameters:

Parameter	Condition
Column	C18 Reverse-Phase (4.6 x 150 mm, 5 µm)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temp.	30°C
Detection	UV at 254 nm
Gradient	10% B to 95% B over 20 minutes, hold at 95% B for 5 minutes

6. Data Analysis:

- Integrate all peaks in the chromatogram.
- Calculate the purity of **BMS-593214** by dividing the peak area of the main component by the total peak area of all components, expressed as a percentage.

$$\text{Purity (\%)} = (\text{Area_BMS-593214} / \text{Total_Area_All_Peaks}) * 100$$

Disclaimer: The provided HPLC protocol is a representative example and may require optimization for specific laboratory conditions and equipment. Always refer to the supplier's certificate of analysis and perform your own quality control checks.

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References

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